A Comparative Guide to the Experimental Verification of Theoretical AlH3 Cluster Models

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Compound of Interest

Compound Name: *Aluminiumhydride*

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This guide provides a comprehensive comparison of theoretical models and experimental data for aluminum hydride (AlH3) clusters. Understanding the structure, stability, and properties of these clusters is crucial for their potential applications in hydrogen storage and as energetic materials. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the interplay between theoretical predictions and experimental validations.

Data Presentation: A Comparative Analysis

The following tables summarize the available quantitative data from both theoretical calculations and experimental measurements for AlH3 and its dimer, Al2H6. A significant challenge in this field is the difficulty of obtaining experimental data for isolated, gas-phase neutral AlH3 clusters, as they tend to polymerize into solid alane.[1] Therefore, much of the experimental data available is for the more stable anionic clusters or for the solid-state polymorphs of AlH3.

Table 1: Comparison of Theoretical and Experimental Properties of AlH3 and AlH_3^-

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Property	Theoretical Value (Method)	Experimental Value
Bond Length (Al-H)	1.578 Å	Not available for gas phase
Vibrational Frequencies	No consensus in literature for gas phase	No experimental data available for gas phase.[1]
Electron Affinity (EA)	0.28 eV	~0.3 eV
Vertical Detachment Energy (VDE) of AlH_3^-	Not explicitly found, but related to EA	Not explicitly found, but related to EA

Table 2: Comparison of Theoretical and Experimental Properties of Al_2H_6 and $Al_2H_6^-$

Property	Theoretical Value (Method)	Experimental Value
Dissociation Energy ($Al_2H_6 \rightarrow 2AlH_3$)	1.54 eV (DFT)[2], 1.28 eV (DFT tight binding)[2]	Not available for gas phase
Electron Affinity (EA)	0.44 eV (Adiabatic)	Not directly measured due to low photoelectron intensity[2]
Vertical Detachment Energy (VDE) of $Al_2H_6^-$	2.42 eV[2]	2.4 ± 0.15 eV

Table 3: Experimental Vibrational Frequencies of Solid-State AlH_3 Polymorphs

Polymorph	Vibrational Frequencies (cm^{-1}) (Method)
α-AlH_3	510, 720 (Raman)[3]
γ-AlH_3	251, 1055, 1485 (Raman)[3], 1675 (IR)[4]

Experimental Protocols

The experimental verification of theoretical AlH_3 cluster models primarily relies on generating these clusters in the gas phase and characterizing them using mass spectrometry and photoelectron spectroscopy.

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Generation of AlH3 Clusters

A common method for producing aluminum hydride clusters in the gas phase is through a pulsed arc cluster ionization source (PACIS) or laser ablation source.

- Vaporization: A high-voltage electrical discharge or a pulsed laser is used to vaporize aluminum atoms from a solid aluminum target.[5]
- Reaction: Simultaneously, a pulse of hydrogen gas (H2) is injected into the plasma region. The high energy of the plasma dissociates the H2 molecules into hydrogen atoms.
- Cluster Formation: The aluminum atoms and hydrogen atoms react and cool as they travel through a flow tube, forming various aluminum hydride clusters (AlnHm).
- Ionization: The clusters are often studied as anions, which are formed naturally in the plasma or through electron attachment.

Mass Spectrometry

- Extraction and Acceleration: The newly formed clusters are extracted from the source and accelerated by an electric field into a time-of-flight (TOF) mass spectrometer.
- Mass Separation: The ions travel down a flight tube, and their time of flight is measured. Lighter ions travel faster and reach the detector first, allowing for the separation of clusters based on their mass-to-charge ratio. This provides a mass spectrum showing the distribution of different AlnHm clusters produced.

Anion Photoelectron Spectroscopy

- Mass Selection: A specific cluster anion of interest (e.g., $AlH3^-$ or $Al2H6^-$) is selected from the ion beam using a mass gate.
- Photodetachment: The mass-selected anions are irradiated with a fixed-frequency laser beam. The energy of the photons is sufficient to detach an electron from the anion.
- Electron Energy Analysis: The kinetic energy of the photodetached electrons is measured using a magnetic bottle electron energy analyzer.

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- Determining Electron Affinity and VDE: The electron binding energy (EBE) is calculated using the equation: EBE = hν - EKE (where hν is the photon energy and EKE is the kinetic energy of the electron). The lowest EBE corresponds to the electron affinity (EA) of the neutral cluster. The EBE at the maximum intensity of the photoelectron spectrum corresponds to the vertical detachment energy (VDE). These experimental values can then be directly compared with theoretical calculations.

Mandatory Visualization

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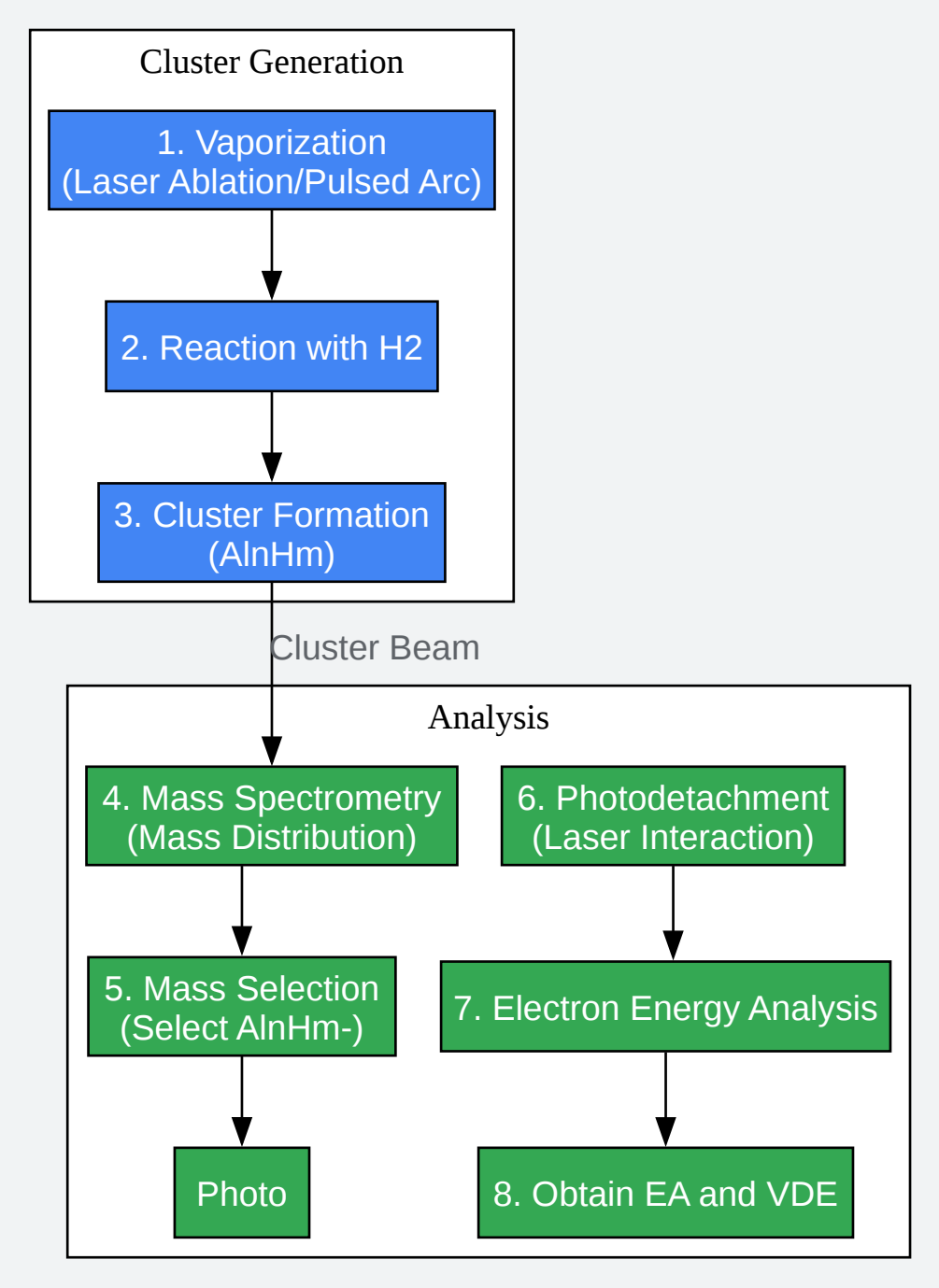

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Caption: Experimental workflow for AlH3 cluster generation and analysis.

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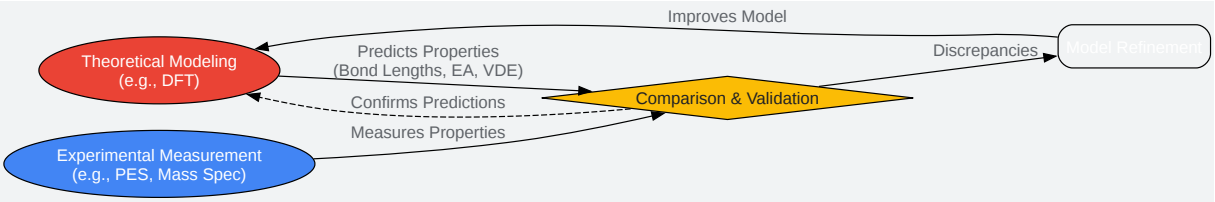

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Caption: Logical relationship between theory and experiment in AlH3 cluster research.

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- To cite this document: BenchChem. [A Comparative Guide to the Experimental Verification of Theoretical AlH3 Cluster Models]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8535562/docs#a-comparative-guide-to-the-experimental-verification-of-theoretical-alh3-cluster-models]

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